

Technical Guide: Structure-Activity Relationship of 2-Fluorophenyl Ethanamine Derivatives

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Compound of Interest

Compound Name: 2,2,2-Trifluoro-1-(2-fluorophenyl)ethanamine

CAS No.: 886368-16-7

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Executive Summary

This technical guide provides a comprehensive analysis of 2-fluorophenyl ethanamine derivatives, a class of psychotropic compounds characterized by the substitution of a fluorine atom at the ortho position of the phenethylamine scaffold. This modification introduces unique steric, electronic, and conformational properties—most notably the fluorine gauche effect—that distinctively alter pharmacodynamics and metabolic stability compared to their non-fluorinated or para-substituted congeners.

This document is designed for medicinal chemists and pharmacologists, focusing on the molecular logic governing ligand-transporter interactions, synthetic pathways, and metabolic fate.

Chemical Rationale & The "Ortho-Fluorine" Effect[1]

The introduction of fluorine into the phenethylamine backbone is not merely a lipophilic modification; it is a conformational lock. In 2-fluorophenyl ethanamines, the fluorine atom is situated vicinal to the ethylamine side chain.

The Electrostatic Gauche Effect

Unlike heavier halogens that impose steric repulsion, the high electronegativity of fluorine creates a specific electrostatic interaction with the protonated amine (ammonium) species at physiological pH.

- Mechanism: The positively charged ammonium group () and the electronegative fluorine () experience an attractive interaction.^{[1][2]}
- Consequence: This stabilizes the gauche conformer (torsion angle $\sim 60^\circ$) over the anti conformer.^[3]
- Bioactivity Implication: Many monoamine transporters (MATs) recognize the folded (gauche) conformation of phenethylamines. By pre-organizing the molecule into this bioactive conformation, the energetic penalty for binding is reduced, potentially maintaining affinity despite the steric bulk of the ortho substituent.

Electronic & Steric Parameters

The 2-fluoro substitution alters the electron density of the aromatic ring, influencing

stacking interactions within the receptor binding pocket (e.g., phenylalanine residues in DAT/SERT).

Parameter	Effect of 2-F Substitution	Impact on SAR
Van der Waals Radius	1.47 Å (vs 1.20 Å for H)	Minimal steric clash compared to Cl/Br; mimics Hydrogen bioisosterically.
Electronegativity	3.98 (Pauling)	Strong inductive withdrawal (-I); deactivates ring toward metabolic oxidation.
Lipophilicity (LogP)	Increases by ~0.2–0.3	Enhances Blood-Brain Barrier (BBB) permeability.
pKa of Amine	Decreases by ~0.5 units	Reduces the fraction of ionized species slightly, altering membrane diffusion kinetics.

Pharmacodynamics: Transporter Selectivity

The structure-activity relationship (SAR) of 2-fluorophenyl ethanamines (e.g., 2-FA, 2-FMA) demonstrates a distinct profile compared to the 4-fluoro (para) isomers.

Monoamine Transporter (MAT) Profile

The ortho substitution tends to favor Dopamine (DAT) and Norepinephrine (NET) interaction over Serotonin (SERT).

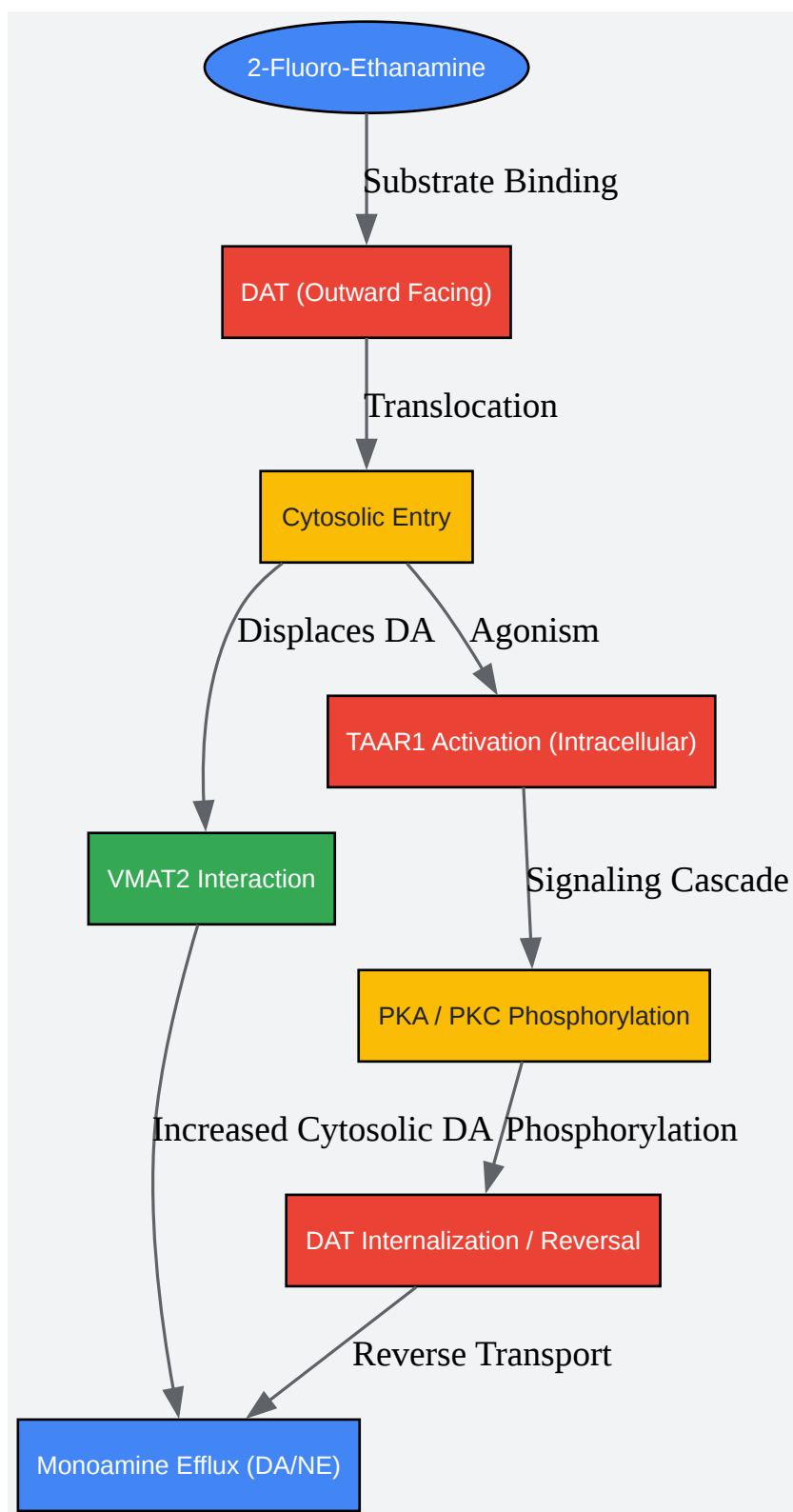
- **DAT/NET Selectivity:** The 2-position substitution is generally tolerated by the DAT binding pocket. However, it lacks the elongation at the 4-position required for high-affinity SERT binding (as seen in 4-FA or PCA).
- **Potency:** 2-FA generally exhibits slightly lower potency than D-amphetamine but significantly higher selectivity for catecholamines over serotonin compared to 4-FA.

Trace Amine-Associated Receptor 1 (TAAR1)

Like unsubstituted amphetamines, 2-fluorinated derivatives act as agonists at intracellular TAAR1. This activation triggers protein kinase A (PKA) and protein kinase C (PKC) signaling, leading to the phosphorylation and internalization of DAT, effectively reversing transport.

Visualizing the Signaling Pathway

The following diagram illustrates the cascade initiated by 2-fluorophenyl ethanamines upon entering the presynaptic neuron.



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Figure 1: Mechanism of Action. The ligand enters via DAT, activates intracellular TAAR1, and triggers transporter reversal.

Pharmacokinetics & Metabolic Stability[5][6]

A critical advantage of 2-fluorination is the blocking of metabolic soft spots.[4]

Blockade of Ring Hydroxylation

The primary metabolic pathway for phenethylamines is often para-hydroxylation (by CYP2D6).

- 4-Fluoro: Blocks para-hydroxylation directly.
- 2-Fluoro: While it does not sterically block the para position, the strong electron-withdrawing nature of the fluorine atom deactivates the entire aromatic ring, making it less susceptible to electrophilic attack by Cytochrome P450 enzymes.

MAO Degradation

- Phenethylamines (No -methyl): Rapidly degraded by Monoamine Oxidase B (MAO-B). 2-fluorination does not prevent this;
-methylation (as in 2-FA) is required to sterically hinder MAO access.
- Amphetamines (-methyl): Resistant to MAO. The 2-F substitution further enhances metabolic stability compared to the parent amphetamine by reducing ring oxidation.

Synthetic Protocol: 2-Fluorophenethylamine Derivatives

Note: This protocol describes the synthesis of the core scaffold for research purposes. All synthesis must comply with local regulations (e.g., DEA Schedule I/II controls in the US).

The Henry Reaction (Nitroaldol Condensation)

The most robust route utilizes the condensation of 2-fluorobenzaldehyde with a nitroalkane.

Reagents:

- 2-Fluorobenzaldehyde[5][6][7]
- Nitroethane (for amphetamine analogs) or Nitromethane (for phenethylamine analogs)
- Ammonium Acetate (Catalyst)
- Glacial Acetic Acid (Solvent)[8]

Step-by-Step Protocol:

- Setup: Equip a round-bottom flask with a reflux condenser and a magnetic stir bar.
- Charging: Add 2-fluorobenzaldehyde (1.0 eq) and ammonium acetate (0.5 eq) to glacial acetic acid (5 mL per gram of aldehyde).
- Addition: Add Nitroethane (1.5 eq) in a single portion.
- Reflux: Heat the mixture to mild reflux (approx. 100°C) for 2–4 hours. The color will shift from clear to deep yellow/orange, indicating the formation of the nitrostyrene.
- Workup: Cool to room temperature. Pour the reaction mixture into ice-cold water. The nitrostyrene usually precipitates as a yellow solid.
- Purification: Filter the solid and recrystallize from isopropyl alcohol (IPA) to yield high-purity 1-(2-fluorophenyl)-2-nitropropene.

Reduction (LiAlH₄)

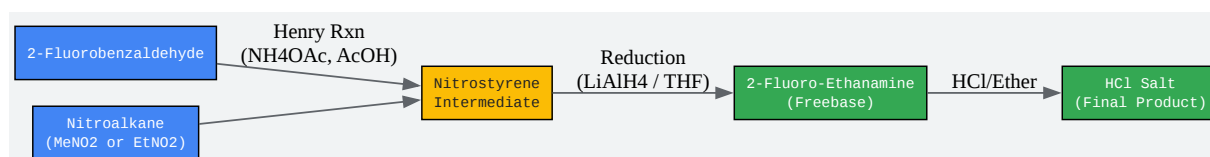
The nitroalkene must be reduced to the amine.

Protocol:

- Inert Atmosphere: Flame-dry a 2-neck flask and purge with Argon/Nitrogen.
- Preparation: Suspend Lithium Aluminum Hydride (LiAlH₄, 4.0 eq) in anhydrous THF (0°C).

- Addition: Dissolve the nitrostyrene from Step 1 in anhydrous THF and add dropwise to the LiAlH₄ suspension. Caution: Exothermic.
- Reflux: Once addition is complete, reflux for 24 hours.
- Quench: Use the Fieser method (1mL H₂O, 1mL 15% NaOH, 3mL H₂O per gram of LAH).
- Extraction: Filter salts, dry organic layer over MgSO₄, and evaporate solvent.
- Salt Formation: Dissolve the freebase oil in dry ether and bubble HCl gas to precipitate the hydrochloride salt.

Synthetic Workflow Diagram



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Figure 2: Synthetic pathway via the Henry Reaction.[9]

Experimental Validation: Monoamine Uptake Assay

To validate the SAR claims, a functional uptake inhibition assay is required.

Protocol:

- Cell Line: HEK293 cells stably expressing human DAT, NET, or SERT.
- Seeding: Plate cells at
cells/well in poly-D-lysine coated 96-well plates.
- Incubation: Incubate cells with the test compound (2-fluorophenyl ethanamine derivative) at varying concentrations (

to

M) for 10 minutes at 37°C.

- Substrate Addition: Add radiolabeled substrate (DA, NE, or 5-HT) at a final concentration of 20 nM.
- Termination: After 5 minutes, terminate uptake by rapid washing with ice-cold Krebs-HEPES buffer.
- Quantification: Lyse cells with 1% SDS and quantify radioactivity via liquid scintillation counting.
- Analysis: Fit data to a non-linear regression model (Sigmoidal dose-response) to calculate

.

Self-Validating Check:

- Control: Always run a parallel curve with non-fluorinated amphetamine.
- Success Criteria: The for 2-FA at DAT should be within 0.5-log units of D-amphetamine, while SERT should be significantly higher (lower potency).

References

- Simmler, L. D., et al. (2014). Pharmacological profiles of aminoindanes, piperazines, and pipradrol derivatives. Biochemical Pharmacology. [Link](#) (Context: Methodology for monoamine transporter assays and comparative SAR of amphetamine analogs).
- O'Hagan, D. (2008). Understanding organofluorine chemistry. An introduction to the C–F bond. Chemical Society Reviews. [Link](#) (Context: Fundamental physics of the C-F bond and

the gauche effect).

- Purser, S., et al. (2008). Fluorine in medicinal chemistry. Chemical Society Reviews. [Link](#) (Context: Metabolic stability and bioisosterism of fluorine).
- Nugent, B. M., et al. (2010). Fluorine: A Tool for Engineering the Properties of Bioactive Molecules. ChemBioChem. [Link](#) (Context: Conformational control using fluorine).
- Rickli, A., et al. (2015). Receptor interaction profiles of novel psychoactive tryptamines compared with classic hallucinogens. European Neuropsychopharmacology. [Link](#) (Context: Although focused on tryptamines, the Liechti lab protocols described here are the gold standard for NPS binding assays).

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Sources

- 1. BJOC - Conformational analysis of 2,2-difluoroethylamine hydrochloride: double gauche effect [beilstein-journals.org]
- 2. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 3. Gauche effect - Wikipedia [en.wikipedia.org]
- 4. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- 5. grokipedia.com [grokipedia.com]
- 6. 2-Fluoromethamphetamine - Wikipedia [en.wikipedia.org]
- 7. pdf.smolcule.com [pdf.smolcule.com]
- 8. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 9. Organic Syntheses Procedure [orgsyn.org]
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